

Spectroscopic Profile of 1-Chloro-2-fluorocyclohexane: A Technical Guide

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Compound of Interest

Compound Name: 1-Chloro-2-fluorocyclohexane

CAS No.: 4536-11-2

Cat. No.: B16220064

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This technical guide provides a comprehensive overview of the spectroscopic data available for **1-Chloro-2-fluorocyclohexane**, a halogenated cyclohexane of interest to researchers, scientists, and professionals in the field of drug development. This document collates available data from Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), offering a centralized resource for the characterization of this compound. The guide also outlines detailed experimental protocols relevant to the acquisition of such data and includes a workflow visualization to aid in understanding the analytical process.

Spectroscopic Data Summary

The spectroscopic data for **1-Chloro-2-fluorocyclohexane** is multifaceted, with distinct spectral signatures for its different isomers. The following tables summarize the key quantitative data available for this compound. It is important to note that the stereochemistry of the molecule, particularly the cis and trans configurations, significantly influences the spectral output.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of **1-Chloro-2-fluorocyclohexane**. While a complete, publicly available dataset with all chemical shifts and coupling constants is not readily available in singular sources, information can be compiled from various spectral databases.

¹³C NMR Spectroscopic Data

Carbon Atom	Chemical Shift (δ) ppm (Predicted)
C-Cl	60-70
C-F	85-95
C3	30-35
C4	20-25
C5	20-25
C6	30-35

Note: Predicted values are based on typical chemical shifts for similar halogenated cyclohexanes. Actual values may vary depending on the specific isomer and experimental conditions.

¹⁹F NMR Spectroscopic Data

Fluorine Environment	Chemical Shift (δ) ppm (Predicted)
C-F	-170 to -190

Note: Predicted values are relative to a standard reference (e.g., CFCl₃). The exact chemical shift is highly sensitive to the molecular geometry.

Infrared (IR) Spectroscopy

Infrared spectroscopy provides information about the functional groups present in **1-Chloro-2-fluorocyclohexane**. The key absorption bands are associated with the carbon-halogen and carbon-hydrogen bonds.

Functional Group	Absorption Range (cm ⁻¹)	Bond Vibration
C-H (alkane)	2850-2960	Stretch
C-Cl	600-800	Stretch
C-F	1000-1400	Stretch

Mass Spectrometry (MS)

Mass spectrometry of **1-Chloro-2-fluorocyclohexane** reveals information about its molecular weight and fragmentation pattern. The presence of chlorine results in a characteristic isotopic pattern for the molecular ion and chlorine-containing fragments.

m/z Value	Interpretation
136/138	Molecular ion peak [M] ⁺ (³⁵ Cl/ ³⁷ Cl isotopes)
101	Loss of Cl radical
116	Loss of HF
81	Cyclohexyl cation

Experimental Protocols

The following are detailed methodologies for the key experiments cited, providing a framework for the spectroscopic analysis of **1-Chloro-2-fluorocyclohexane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ¹H, ¹³C, and ¹⁹F NMR spectra to determine the chemical environment of each nucleus.

Methodology:

- Sample Preparation: Dissolve approximately 10-20 mg of **1-Chloro-2-fluorocyclohexane** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , Acetone- d_6) in a 5 mm NMR tube.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters: pulse angle of 30-45 degrees, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Typical parameters: pulse angle of 30-45 degrees, a wider spectral width to encompass all carbon resonances, and a longer acquisition time and/or a larger number of scans due to the lower natural abundance and sensitivity of ^{13}C .
- ^{19}F NMR Acquisition:
 - Acquire a one-dimensional fluorine spectrum.
 - A dedicated fluorine probe or a broadband probe tuned to the ^{19}F frequency is required.
 - Typical parameters are similar to ^1H NMR but with a much wider spectral width due to the larger chemical shift range of ^{19}F .
- Data Processing: Process the raw data using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to a known standard (e.g., TMS for ^1H and ^{13}C , CFCl_3 for ^{19}F).

Infrared (IR) Spectroscopy

Objective: To identify the characteristic vibrational frequencies of the functional groups in **1-Chloro-2-fluorocyclohexane**.

Methodology:

- Sample Preparation: As **1-Chloro-2-fluorocyclohexane** is a liquid at room temperature, a thin film can be prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the clean salt plates.
 - Place the sample in the IR beam path and record the sample spectrum.
 - Typically, spectra are collected over the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} .
- Data Processing: The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the molecular weight and fragmentation pattern of **1-Chloro-2-fluorocyclohexane**.

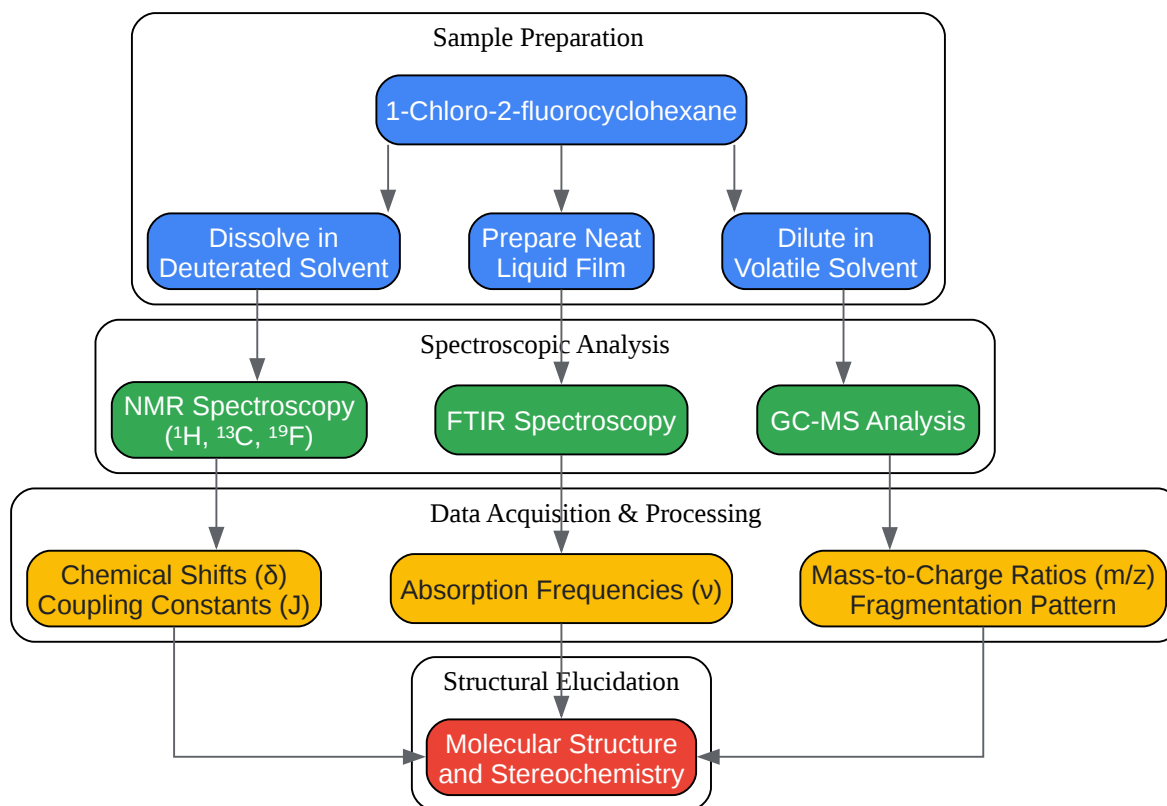
Methodology:

- Sample Preparation: Prepare a dilute solution of **1-Chloro-2-fluorocyclohexane** in a volatile organic solvent (e.g., dichloromethane or hexane).
- Instrumentation: Use a gas chromatograph coupled to a mass spectrometer.
- Gas Chromatography:
 - Inject a small volume (e.g., 1 μL) of the sample solution into the GC.
 - Use a suitable capillary column (e.g., a non-polar or medium-polarity column) to separate the compound from any impurities.

- Employ a temperature program to ensure good separation and peak shape.
- Mass Spectrometry:
 - The eluent from the GC column is introduced into the ion source of the mass spectrometer (typically using electron ionization at 70 eV).
 - The mass analyzer separates the resulting ions based on their mass-to-charge ratio (m/z).
 - A mass spectrum is recorded for the GC peak corresponding to **1-Chloro-2-fluorocyclohexane**.
- Data Analysis: Analyze the mass spectrum to identify the molecular ion peak and the major fragment ions. The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) should be evident in the molecular ion and any chlorine-containing fragments.

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the comprehensive spectroscopic analysis of **1-Chloro-2-fluorocyclohexane**.



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Caption: Workflow for Spectroscopic Analysis.

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